

# An In-depth Technical Guide to the Fundamental Nuclear Characteristics of Cobalt-57

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## Compound of Interest

Compound Name: Cobalt-57

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This technical guide provides a comprehensive overview of the core nuclear properties of **Cobalt-57** ( $^{57}\text{Co}$ ), a synthetic radioisotope widely utilized in scientific research, medical diagnostics, and drug development. This document details its decay characteristics, production methods, and applications, with a focus on providing actionable information for professionals in the field.

## Core Nuclear Properties of Cobalt-57

**Cobalt-57** is a radioactive isotope of cobalt characterized by its stable and predictable gamma-ray emissions, making it an invaluable tool for a variety of applications.<sup>[1]</sup> Its fundamental nuclear characteristics are summarized below.

Property	Value
Atomic Number (Z)	27[2]
Mass Number (A)	57[2]
Neutron Number (N)	30[2]
Half-Life ( $T_{1/2}$ )	271.74 (6) days[3]
Decay Mode	Electron Capture (EC)[2][4]
Daughter Isotope	Iron-57 ( $^{57}\text{Fe}$ ) (100.0%)[2]
Specific Activity	$3.12 \times 10^{14}$ Bq/g ( $8.43 \times 10^3$ Ci/g)[5]
Mean Electron Energy	0.01863 MeV[2]
Mean Photon Energy	0.12522 MeV[2]

## Decay Scheme and Emissions

**Cobalt-57** decays exclusively by electron capture to stable Iron-57 ( $^{57}\text{Fe}$ ). [2][6] This process involves an inner atomic electron being captured by a proton in the nucleus, forming a neutron and a neutrino. The decay proceeds primarily to two excited states of  $^{57}\text{Fe}$ . The subsequent de-excitation of the  $^{57}\text{Fe}$  nucleus results in the emission of gamma rays with distinct energies, which are the basis for most of  $^{57}\text{Co}$ 's applications.

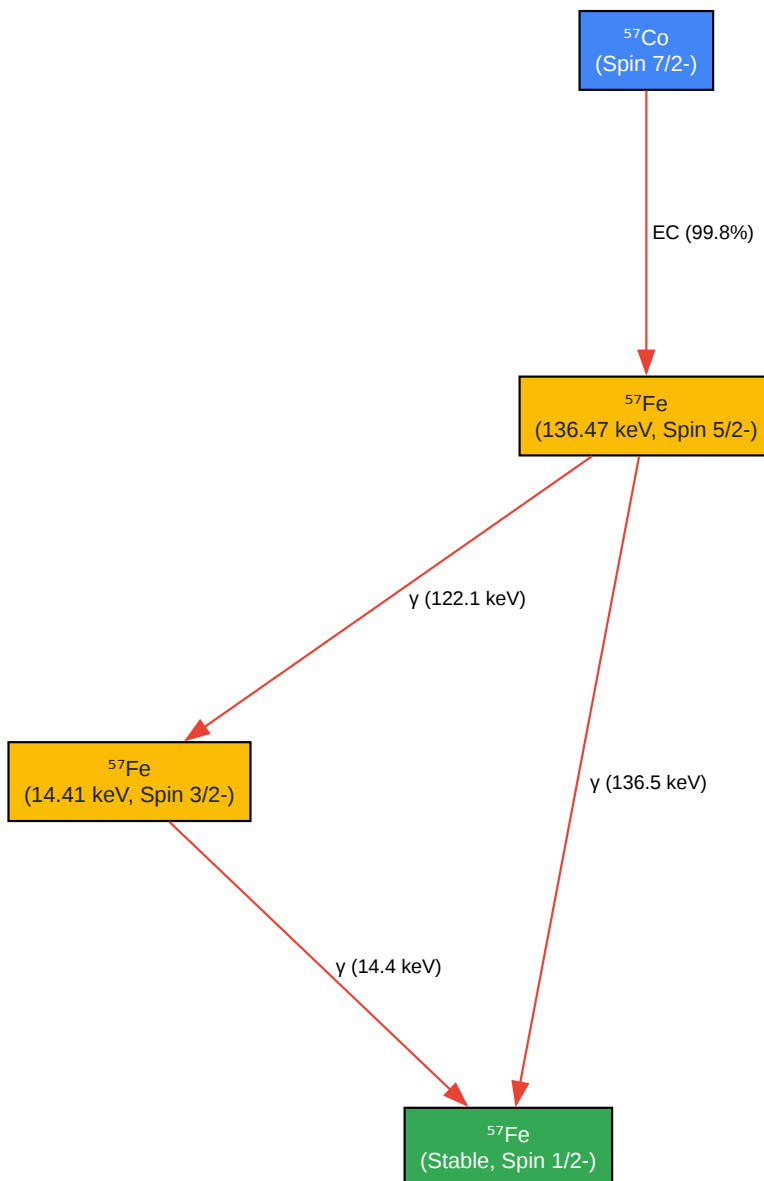
The principal photon emissions are:

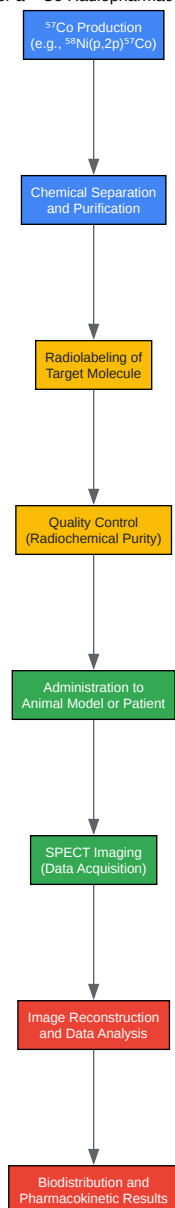
Energy	Abundance
122.1 keV	85.6%[5][6]
136.5 keV	10.68%[5][6]
14.4 keV	9.16%[5][6]
6-7 keV (X-rays)	~56%[5]

The 14.4 keV gamma-ray is of particular importance in Mössbauer spectroscopy.[6]

Below is a simplified decay scheme for **Cobalt-57**, illustrating the transition to Iron-57.

## Cobalt-57 Decay Scheme



Workflow for a  $^{57}\text{Co}$  Radiopharmaceutical Study

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## References

- 1. radiologyofindiana.com [radiologyofindiana.com]
- 2. Schilling test - Wikipedia [en.wikipedia.org]
- 3. aapm.org [aapm.org]
- 4. scribd.com [scribd.com]
- 5. Preparation and Quality Control of Radiolabelled Cobalt-57 Bleomycins for Oncological Studies [jonsat.nstri.ir]
- 6. Assessing vitamin B-12 absorption and bioavailability: read the label - PMC [pmc.ncbi.nlm.nih.gov]
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